

Application Notes and Protocols for the ELA-32 ELISA Kit

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ELA-32(human)

Cat. No.: B15569520

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These application notes provide a comprehensive guide for the quantification of Elabela-32 (ELA-32) in biological samples using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Elabela (ELA), also known as Apela or Toddler, is a recently identified peptide hormone that acts as an endogenous ligand for the Apelin Receptor (APJ). The mature 32-amino acid form, ELA-32, is processed from a larger precursor and plays a crucial role in various physiological processes. Notably, the ELA-APJ signaling axis is vital for cardiovascular development and function, with research suggesting its involvement in angiogenesis, regulation of vascular tone, and maintaining self-renewal of human embryonic stem cells through the PI3K/AKT pathway.^[1] Dysregulation of this pathway has been implicated in cardiovascular diseases and cancer.

The ELA-32 ELISA kit is a quantitative immunoassay designed for the sensitive and specific measurement of human ELA-32 in serum, plasma, and other biological fluids. This assay employs a sandwich ELISA format, providing a robust tool for investigating the role of ELA-32 in health and disease.

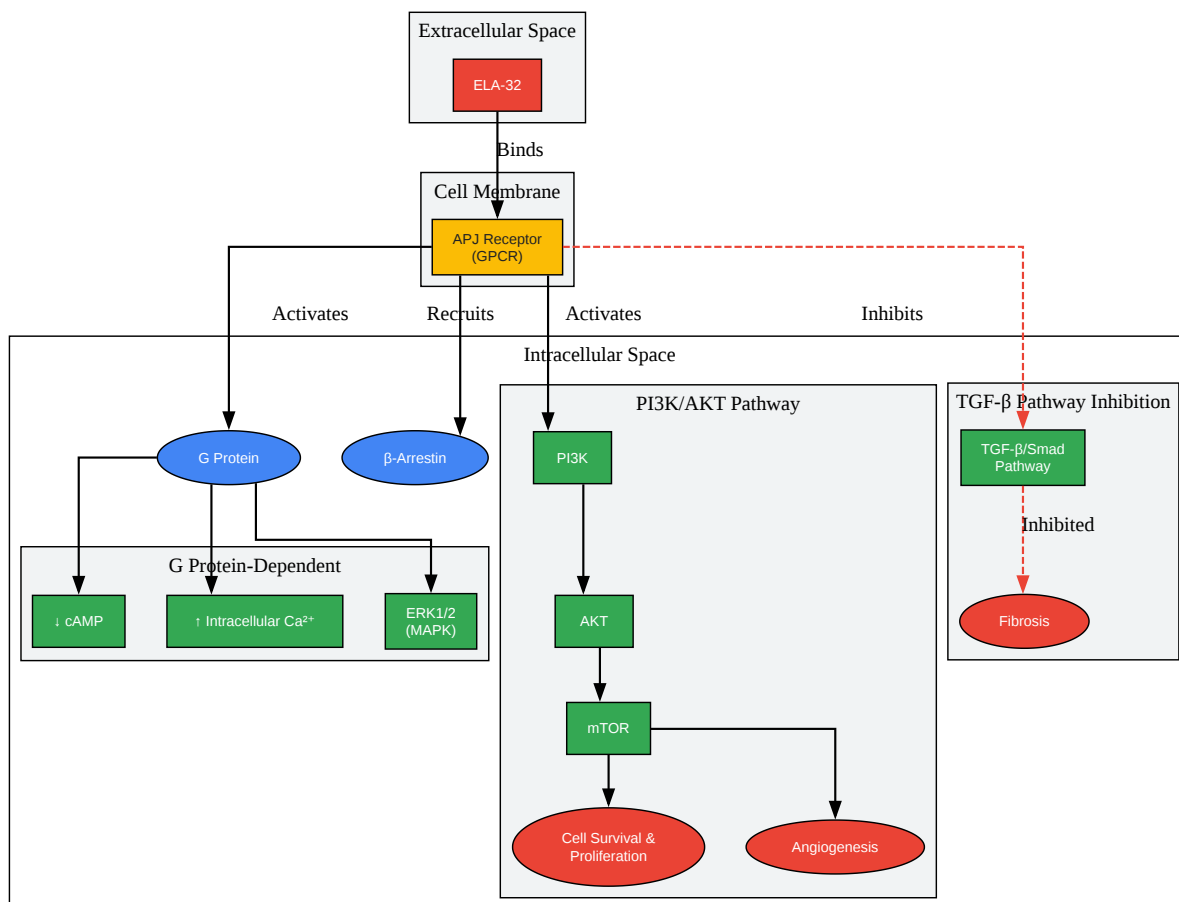
Principle of the Assay

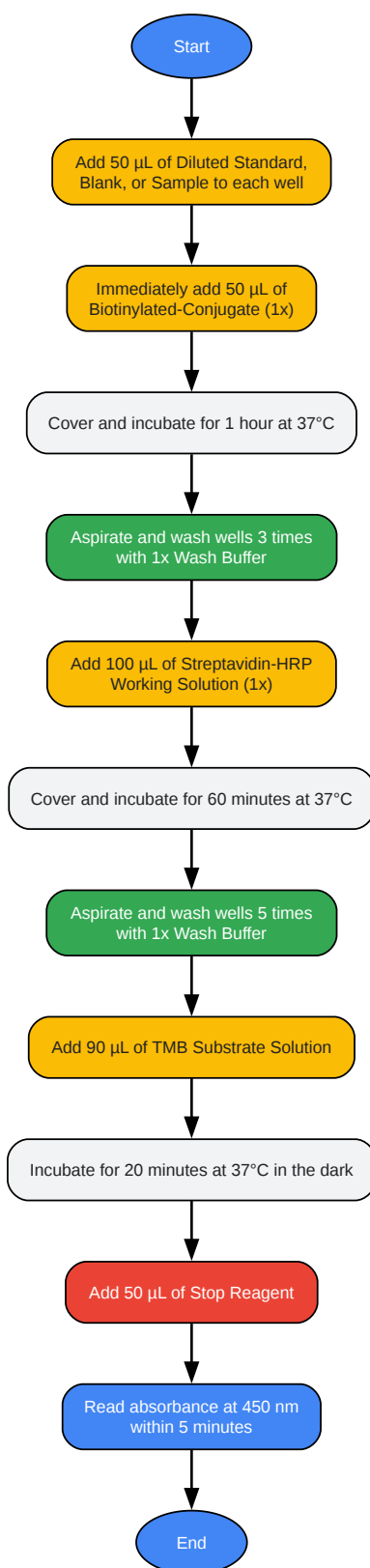
The ELA-32 ELISA kit is based on the sandwich immunoassay technique. A microplate is pre-coated with a monoclonal antibody specific for ELA-32. During the assay, standards and

samples are added to the wells, and any ELA-32 present is bound by the immobilized antibody. Following a washing step, a biotinylated detection antibody specific for ELA-32 is added, which binds to the captured ELA-32, forming a sandwich. Subsequently, Streptavidin conjugated to Horseradish Peroxidase (HRP) is added and binds to the biotinylated detection antibody. After a final wash, a TMB substrate solution is added, which is catalyzed by the HRP to produce a blue-colored product. The reaction is then stopped by the addition of an acidic stop solution, resulting in a yellow-colored product. The intensity of the color is directly proportional to the concentration of ELA-32 in the samples. The absorbance is measured at 450 nm, and the concentration of ELA-32 is determined by interpolating from a standard curve.

ELA-32 Signaling Pathway

ELA-32 exerts its biological effects by binding to the Apelin Receptor (APJ), a G protein-coupled receptor (GPCR).[2] This interaction initiates a cascade of intracellular signaling events that can be broadly categorized into G protein-dependent and β -arrestin-dependent pathways.[1][3] Key downstream signaling pathways include the PI3K/AKT/mTOR pathway, which is crucial for cell survival, proliferation, and angiogenesis, and the ERK1/2 (MAPK) pathway.[1][4] In some cellular contexts, ELA-32 signaling has also been shown to inhibit the TGF- β /Smad pathway.[5]





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- To cite this document: BenchChem. [Application Notes and Protocols for the ELA-32 ELISA Kit]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569520#ela-32-elisa-kit-protocol-and-validation]

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